

Unraveling the Structure of Hydrochlorothiazide Impurity C: A Technical Guide

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Compound of Interest

Compound Name: HCTZ-CH₂-HCTZ

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This technical guide provides a comprehensive overview of the structure elucidation of Hydrochlorothiazide EP Impurity C, a critical step in ensuring the quality and safety of the widely used diuretic, hydrochlorothiazide. This document details the identity of the impurity, its formation, and the analytical techniques employed for its characterization, presenting available data in a structured format and outlining the experimental protocols for its analysis.

Introduction to Hydrochlorothiazide and its Impurities

Hydrochlorothiazide (HCT) is a thiazide diuretic commonly prescribed for the treatment of hypertension and edema. As with any active pharmaceutical ingredient (API), the control of impurities is a crucial aspect of drug development and manufacturing to ensure patient safety and product efficacy. The European Pharmacopoeia (EP) lists several potential impurities of hydrochlorothiazide, with Impurity C being a notable process-related impurity. A thorough understanding of the structure of this impurity is paramount for developing appropriate analytical methods for its detection and control.

Identification and Structure of Impurity C

Hydrochlorothiazide EP Impurity C is a dimer of hydrochlorothiazide, formed during the synthesis of the API. It is also known by several synonyms, providing a clearer picture of its

chemical nature.

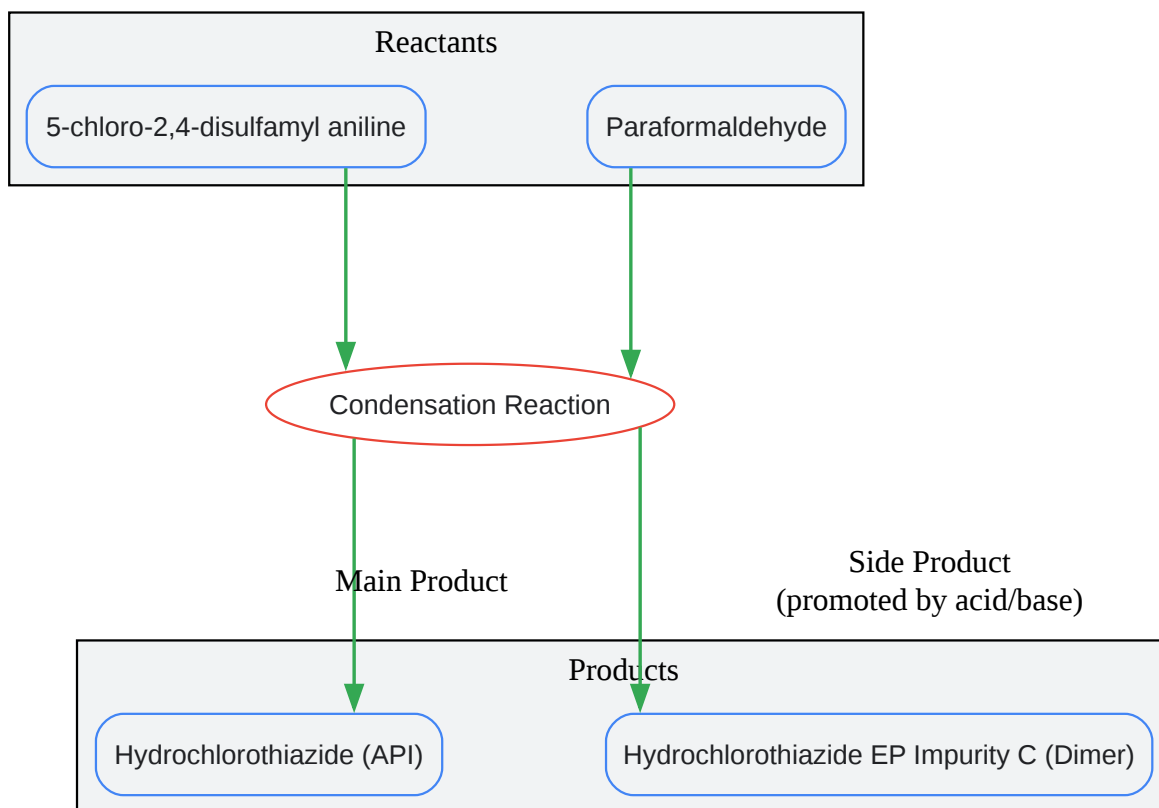
Table 1: Chemical Identity of Hydrochlorothiazide EP Impurity C

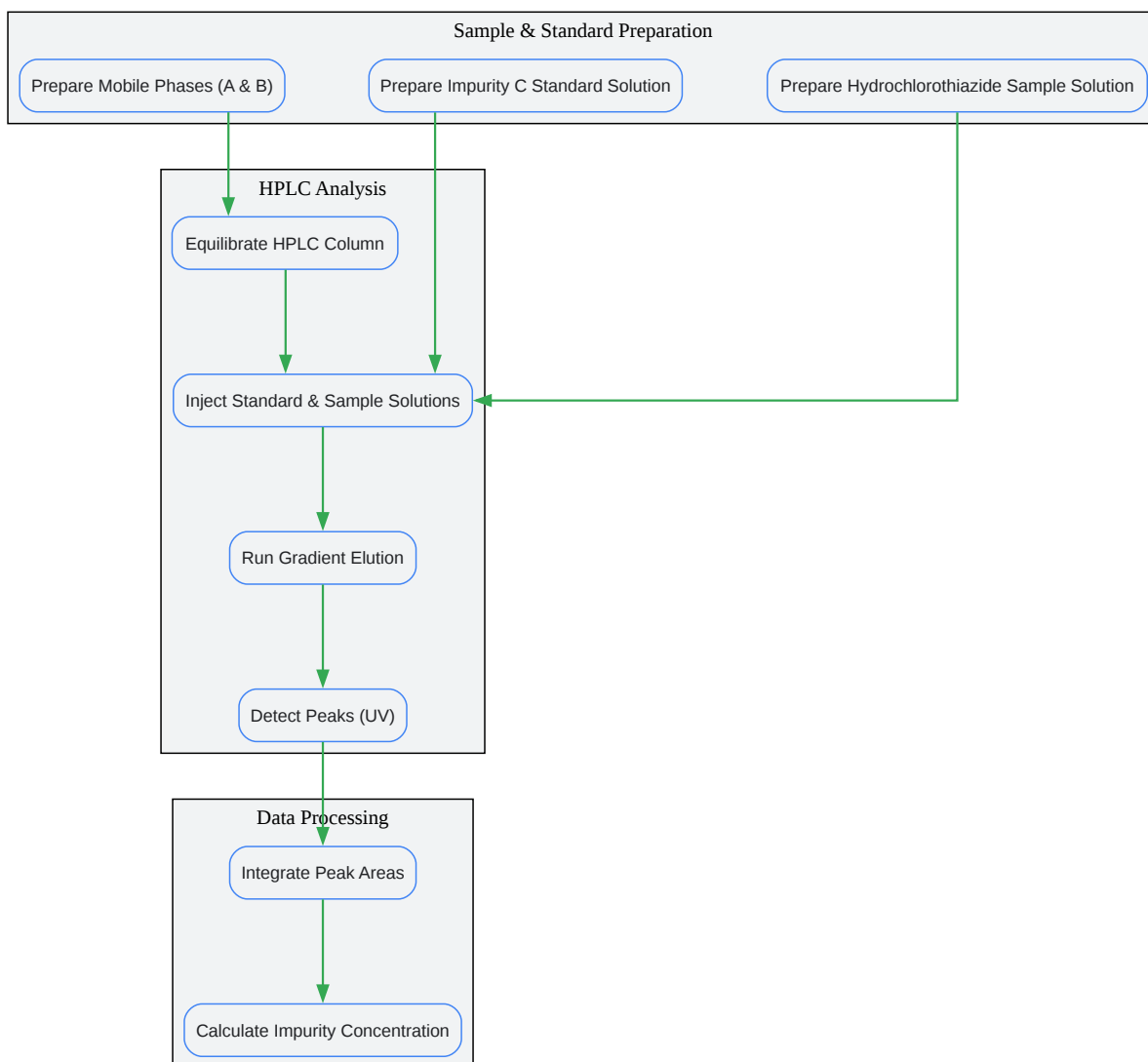
Parameter	Information
Systematic Name	N-[[7-(Aminosulfonyl)-6-chloro-2,3-dihydro-1,1-dioxo-4H-1,2,4-benzothiadiazin-4-yl]methyl]-6-chloro-3,4-dihydro-2H-1,2,4-benzothiadiazine-7-sulfonamide 1,1-Dioxide[1]
IUPAC Name	6-chloro-4-[[[(6-chloro-1,1-dioxo-3,4-dihydro-2H-1λ ⁶ ,2,4-benzothiadiazin-7-yl)sulfonylamino]methyl]-1,1-dioxo-2,3-dihydro-1λ ⁶ ,2,4-benzothiadiazine-7-sulfonamide
Common Synonyms	Hydrochlorothiazide Dimer[2][3], HCTZ-CH2-HCTZ
CAS Number	402824-96-8[4][5]
Molecular Formula	C ₁₅ H ₁₆ Cl ₂ N ₆ O ₈ S ₄ [4][5]
Molecular Weight	607.49 g/mol [4][5]

The structure of Impurity C consists of two hydrochlorothiazide molecules linked by a methylene bridge. The precise connectivity of this bridge was a subject of investigation, as there are multiple possible linkage points on the hydrochlorothiazide molecule. Through advanced analytical techniques, the specific isomeric structure has been determined.

Formation Pathway

The formation of Hydrochlorothiazide EP Impurity C is understood to occur during the synthesis of hydrochlorothiazide, specifically from the reaction of 5-chloro-2,4-disulfamyl aniline with paraformaldehyde. The presence of acidic or basic conditions can promote the formation of this dimeric impurity.





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